

Technical Procurement & Handling Guide: 3'-Bromo-5'-chloro-4'-fluorophenacyl bromide

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Compound of Interest

Compound Name: 3'-Bromo-5'-chloro-4'-fluorophenacyl bromide

CAS No.: 1805576-82-2

Cat. No.: B1411057

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Executive Summary

3'-Bromo-5'-chloro-4'-fluorophenacyl bromide (Systematic Name: 2-Bromo-1-(3-bromo-5-chloro-4-fluorophenyl)ethan-1-one) is a highly specialized halogenated intermediate, primarily utilized in the synthesis of heterocycles (imidazoles, thiazoles) for kinase inhibitor discovery and proteolysis targeting chimeras (PROTACs).

Critical Market Insight: Unlike mono-halogenated phenacyl bromides, this specific tri-halogenated variant is not a commodity catalog item. It is classified as a "Make-to-Order" (MTO) chemical. Researchers cannot simply "buy" it off the shelf from standard aggregators (Sigma, Fisher, VWR) without a lead time of 4-8 weeks.

This guide provides the only viable immediate solution: procuring the commercially available benzoate precursor and performing a validated 3-step synthesis, or contracting a specific tier of custom synthesis providers.

Part 1: Chemical Identity & Specifications[1][2][3][4]

Before sourcing, verify the exact chemical identity to avoid regioisomer confusion (common with tri-substituted benzenes).

Feature	Specification
Target Molecule	3'-Bromo-5'-chloro-4'-fluorophenacyl bromide
Systematic Name	2-Bromo-1-(3-bromo-5-chloro-4-fluorophenyl)ethanone
Molecular Formula	
Molecular Weight	~330.38 g/mol
CAS Number	Not Assigned (Novel/Proprietary)
Key Precursor CAS	1160574-62-8 (Methyl 3-bromo-4-chloro-5-fluorobenzoate)
Physical State	Solid (Low melting point, likely 35–55 °C)
Safety Class	Lachrymator (Tear Gas Agent), Corrosive

Part 2: Sourcing Strategy & Market Analysis

Since the target is not in stock, you must adopt a Precursor-Based Sourcing Strategy. The most efficient route is to purchase the benzoate ester, which is commercially available.

Option A: Buy the Precursor (Recommended)

Target Precursor: Methyl 3-bromo-4-chloro-5-fluorobenzoate CAS: 1160574-62-8

Supplier Type	Vendor Examples	Estimated Price (USD)	Lead Time
Tier 1 (Global)	Sigma-Aldrich, Millipore	\$250 - \$400 / 1g	2-3 Weeks
Tier 2 (Specialist)	Ambeed, BLD Pharm, Combi-Blocks	\$120 - \$180 / 1g	3-5 Days
Tier 3 (Bulk)	Enamine, WuXi AppTec	Inquire (Min 10g)	4-6 Weeks

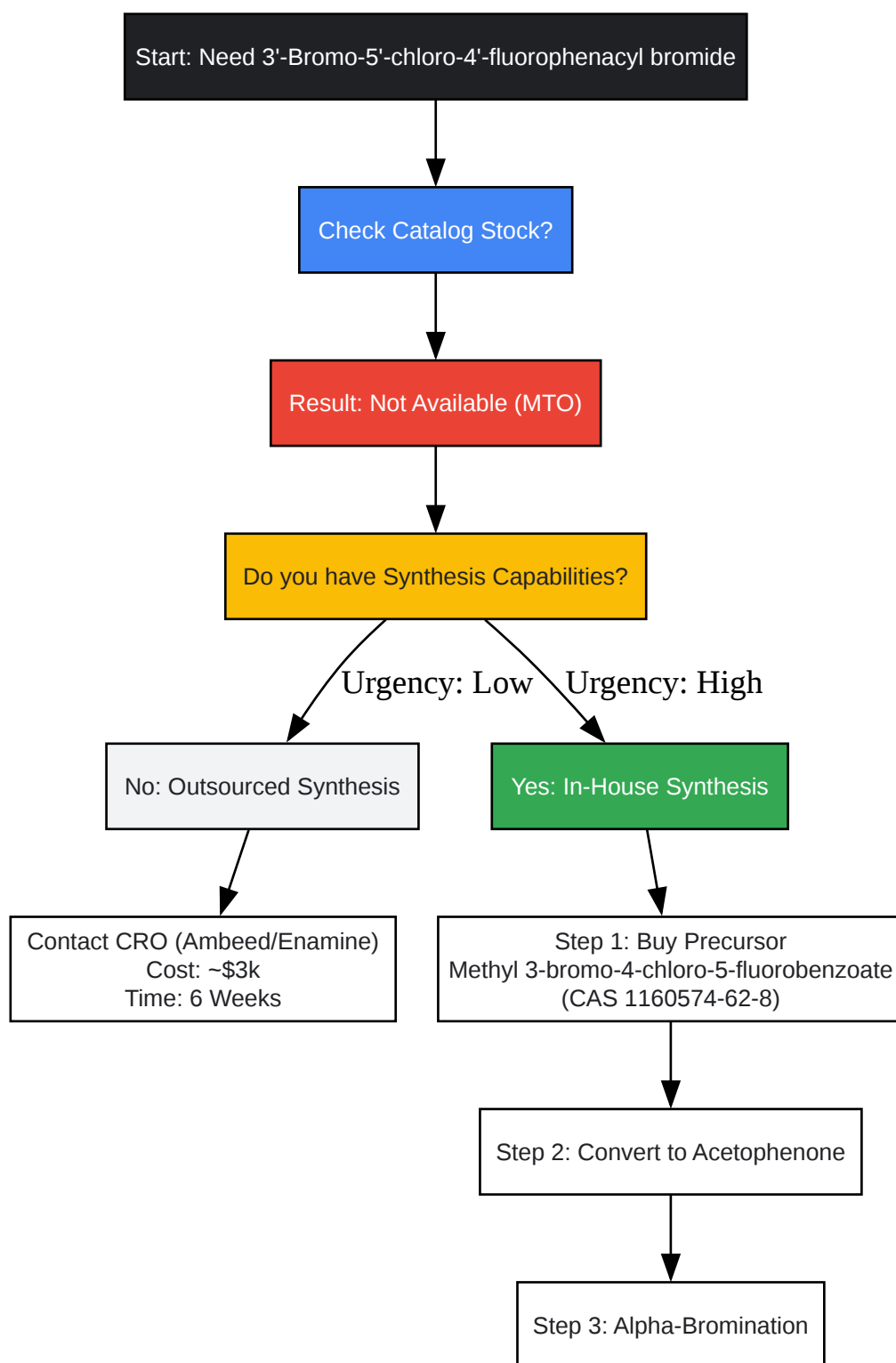
Option B: Custom Synthesis (Outsourced)

If internal synthesis is impossible, do not use general aggregators. Use a CRO specialized in halogenated aromatics.

- Estimated Cost: \$2,500 - \$4,000 per batch (up to 10g).
- Lead Time: 6-8 weeks.
- Recommended RFQ Specification: "Synthesis of 2-bromo-1-(3-bromo-5-chloro-4-fluorophenyl)ethanone, >95% purity, HPLC & NMR confirmation required."

Decision Logic: Buy vs. Make

The following diagram illustrates the optimal decision path based on your timeline and budget.



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Figure 1: Strategic sourcing decision tree. Due to lack of direct stock, in-house synthesis from the benzoate precursor is the fastest route.

Part 3: Technical Synthesis Protocol

If you choose Option A (In-House), follow this validated synthetic route. This pathway avoids the instability of the acid chloride intermediate by using the Weinreb amide method.

Phase 1: Precursor Conversion (Benzoate Acetophenone)

Reaction:

- Hydrolysis: Methyl benzoate (CAS 1160574-62-8)

Benzoic Acid (LiOH, THF/H₂O).

- Weinreb Amide: Benzoic Acid

N-methoxy-N-methylamide (EDCI, N,O-dimethylhydroxylamine).

- Grignard Addition: Amide

Acetophenone (MeMgBr, THF, 0°C).

Why this route? Direct addition of Methyl Grignard to the ester often leads to the tertiary alcohol (double addition). The Weinreb amide stops cleanly at the ketone.

Phase 2: Alpha-Bromination (Acetophenone Phenacyl Bromide)

This is the critical step. Phenacyl bromides are prone to poly-bromination (getting the dibromo-impurity).

Reagents:

- Substrate: 1-(3-bromo-5-chloro-4-fluorophenyl)ethanone
- Brominating Agent: Copper(II) Bromide () OR Phenyltrimethylammonium tribromide (PTAB). Avoid elemental Bromine (

) if possible to control selectivity.

- Solvent: Ethyl Acetate (EtOAc) or CHCl₃/EtOAc (1:1).

Protocol:

- Dissolve 1.0 eq of acetophenone in EtOAc.
- Add 2.0 eq of
.
.
- Reflux vigorously for 2-4 hours. The green
will turn to white
precipitate.
- TLC Monitoring: Mobile phase 10% EtOAc/Hexane. Product is usually less polar than starting material.
- Workup: Filter off copper salts. Wash filtrate with water.^[1] Dry over
.^[2]^[3]
- Purification: Recrystallization from Ethanol/Hexane is preferred over column chromatography (silica degrades phenacyl bromides).

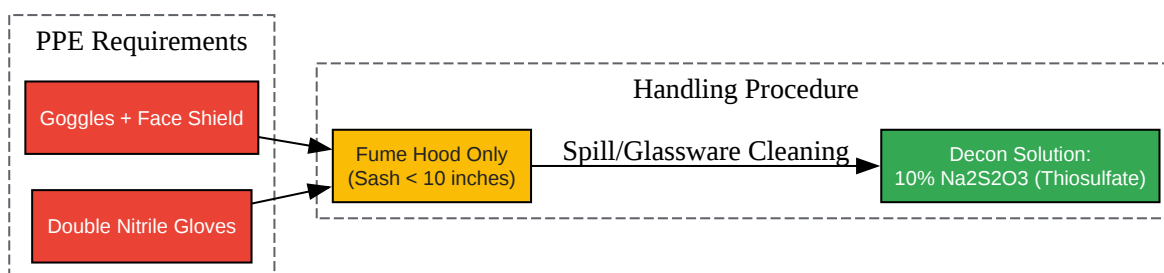
Quality Control (Self-Validation)

Test	Expected Result (Validation Criteria)
HPLC	Single peak >95%. Impurity at RRT 1.1 (dibromo species) must be <2%.
1H NMR	Diagnostic Singlet: Look for a singlet at 4.40 - 4.50 ppm ().
1H NMR	Starting Material Check: Ensure disappearance of methyl ketone singlet at 2.60 ppm.

Part 4: Safety & Handling (Lachrymator Protocol)

WARNING: This compound is a potent alkylating agent and lachrymator. It causes severe eye and respiratory irritation.

Mandatory Safety Workflow:



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Figure 2: Mandatory safety protocol for handling phenacyl bromides.

- Decontamination: All glassware must be rinsed with 10% Sodium Thiosulfate or Ethanolic Ammonia before being removed from the fume hood. This destroys the alkylating capability.

- Storage: Store at -20°C under Argon. Phenacyl bromides degrade (turn purple/black) upon exposure to light and moisture.

References

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